

# Technical Guide: O-(2,4-Difluorophenyl)hydroxylamine Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

*Compound Name:* O-(2,4-Difluorophenyl)hydroxylamine Hydrochloride

*Cat. No.:* B13698355

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Molecular Weight, Synthesis, and Application in Medicinal Chemistry

## Executive Summary

**O-(2,4-Difluorophenyl)hydroxylamine Hydrochloride** is a specialized electrophilic aminating reagent and synthetic building block used in organic synthesis and medicinal chemistry. It belongs to the class of O-arylhydroxylamines, which serve as critical "N+" synthons for constructing C–N bonds in electron-rich substrates.

**Critical Disambiguation:** Researchers often confuse this compound with O-(2,4-Difluorobenzyl)hydroxylamine, a structural analog where the oxygen is attached to a benzylic carbon rather than directly to the phenyl ring. The benzyl analog is a key intermediate in the synthesis of HIV integrase inhibitors like Dolutegravir. This guide focuses specifically on the Phenyl derivative (Direct O-Ar bond), which typically functions as a reagent rather than a scaffold intermediate.

<b>Feature</b>	O-(2,4-Difluorophenyl)hydroxylamine	O-(2,4-Difluorobenzyl)hydroxylamine
Structure	Ar-O-NH <sub>2</sub>	Ar-CH <sub>2</sub> -O-NH <sub>2</sub>
Primary Use	Electrophilic Amination Reagent	Drug Intermediate (Dolutegravir)
Bond Stability	Labile N-O bond (Cleavable)	Stable Ether Linkage

## Chemical Identity & Molecular Weight Analysis[1][2][3][4]

### Nomenclature and Identifiers[5]

- IUPAC Name: **O-(2,4-Difluorophenyl)hydroxylamine hydrochloride**[1]
- CAS Number (Free Base): 197588-24-2[1]
- Common Abbreviation: 2,4-F<sub>2</sub>-PhONH<sub>2</sub>·HCl
- Molecular Formula:

## Molecular Weight Calculation

The precise molecular weight is critical for stoichiometry in high-precision catalysis.

Component	Element	Count	Atomic Mass (g/mol)	Subtotal
Free Base	Carbon (C)	6	12.011	72.066
Hydrogen (H)	5	1.008	5.040	
Fluorine (F)	2	18.998	37.996	
Nitrogen (N)	1	14.007	14.007	
Oxygen (O)	1	15.999	15.999	
Base MW	145.108			
Salt	HCl	1	36.461	36.461
Total MW	181.57 g/mol			

## Physical Properties[1][7]

- Appearance: White to off-white hygroscopic crystalline solid.
- Solubility: Soluble in water, methanol, DMSO; sparingly soluble in dichloromethane.
- Stability: Thermally unstable above 40°C; store at -20°C under inert atmosphere (Ar/N<sub>2</sub>).

## Synthetic Methodologies

The synthesis of O-arylhydroxylamines is challenging due to the potential for N-arylation versus O-arylation. Two primary validated protocols exist.

### Method A: Electrophilic Amination of Phenols (Lab Scale)

This method utilizes 2,4-Difluorophenol as the nucleophile and an electrophilic amine source such as Mesitylenesulfonyl hydroxylamine (MSH) or O-(2,4-Dinitrophenyl)hydroxylamine (DPH).

- Deprotonation: 2,4-Difluorophenol is treated with NaH or KOH in DMF at 0°C to generate the phenoxide.

- Amination: The phenoxide attacks the nitrogen of the aminating agent (DPH), displacing the 2,4-dinitrophenoxide leaving group.
- Salt Formation: The resulting free amine is trapped with anhydrous HCl in dioxane/ether.

## Method B: Pd-Catalyzed Cross-Coupling (Scalable)

For larger scales, a Palladium-catalyzed C-O coupling between 2,4-Difluoro-1-bromobenzene and N-Hydroxyphthalimide (NHPI) or Ethyl Acetoxyhydroxamate is preferred to avoid explosive aminating reagents.

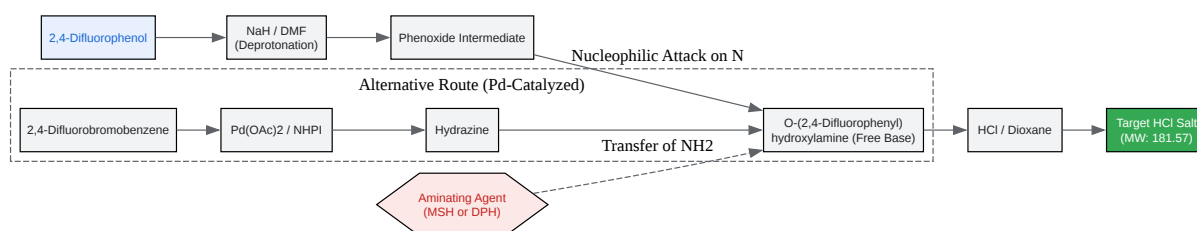
Protocol:

- Coupling: Aryl bromide + NHPI + Pd(OAc)<sub>2</sub>/Ligand + Cs<sub>2</sub>CO<sub>3</sub>

N-(2,4-Difluorophenoxy)phthalimide.

- Hydrazinolysis: The phthalimide protecting group is removed using hydrazine hydrate or methylhydrazine in ethanol.
- Acidification: Treatment with HCl generates the target hydrochloride salt.

## Synthesis Workflow Diagram



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Caption: Dual synthetic pathways for O-(2,4-Difluorophenyl)hydroxylamine HCl: Direct amination (Top) vs. Pd-Catalysis (Bottom).

## Applications in Drug Discovery

The primary utility of O-(2,4-Difluorophenyl)hydroxylamine HCl lies in its ability to act as an Electrophilic Nitrogen Source.

### Electrophilic Amination

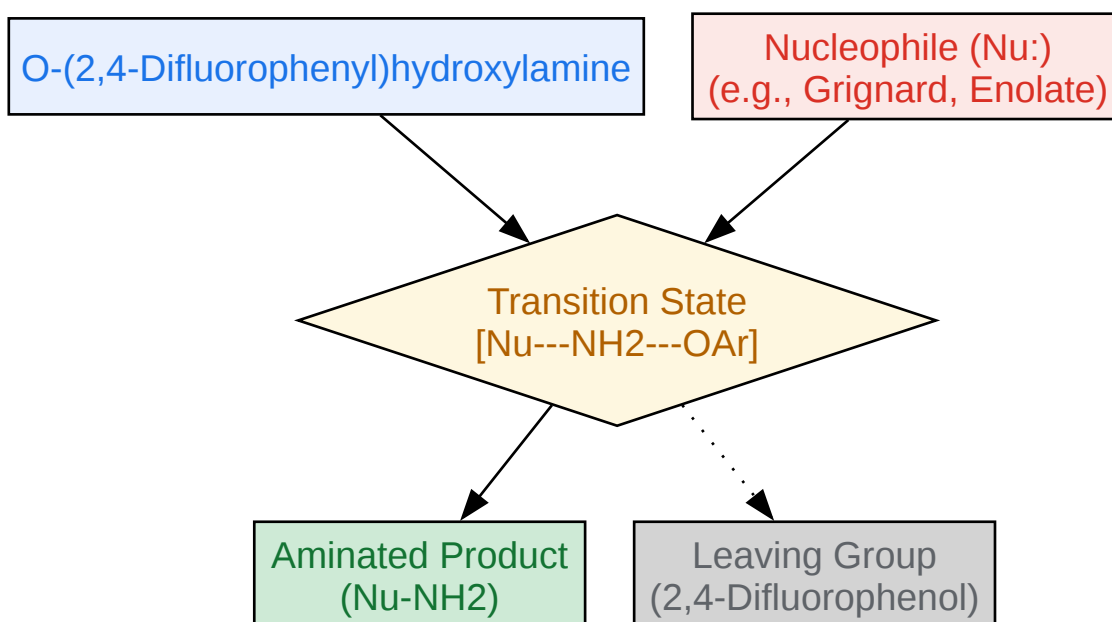
Unlike standard amines which are nucleophilic, the O-arylhydroxylamine structure renders the nitrogen electrophilic due to the leaving group ability of the 2,4-difluorophenoxide anion (enhanced by the electron-withdrawing fluorine atoms).

- Reaction:
- Substrates: Carbanions (Grignard reagents, Enolates), secondary amines (to form hydrazines), and thiols.

### Synthesis of Heterocycles (Indoles/Benzofurans)

Through the Fischer Indole Synthesis analog or [3,3]-sigmatropic rearrangements, this reagent can introduce the nitrogen atom into complex heteroaromatic scaffolds utilized in oncology and virology pipelines.

### Mechanism of Action Diagram



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Caption: Mechanism of electrophilic amination. The 2,4-difluorophenoxy group acts as a stable leaving group.

## Handling, Stability, and Safety

Warning: O-Arylhydroxylamines and their salts are potentially energetic and mutagenic.

- **Thermal Stability:** The HCl salt is more stable than the free base but can decompose violently if heated above 100°C. Do not distill.
- **Storage:** Store at -20°C in a tightly sealed vial under Argon. The compound is hygroscopic; moisture leads to hydrolysis, releasing corrosive HF and Phenol.
- **Toxicology:** Treat as a potential mutagen (Ames positive) due to the hydroxylamine moiety. Use full PPE (gloves, respirator) and handle in a fume hood.

## References

- Synthesis of O-Arylhydroxylamines: Maimone, T. J., & Buchwald, S. L. (2010).<sup>[2]</sup> Pd-Catalyzed O-Arylation of Ethyl Acetohydroximate: Synthesis of O-Arylhydroxylamines and

Substituted Benzofurans. *Journal of the American Chemical Society*, 132(29), 9990–9991.

[Link](#)

- Electrophilic Amination Reagents: Legault, C., & Charette, A. B. (2003). Electrophilic Amination of Grignard Reagents with O-Benzoylhydroxylamines. *Journal of the American Chemical Society*, 125(21), 6360-6361. [Link](#)
- Dolutegravir Intermediate (Disambiguation): Johns, B. A., et al. (2013). Carbamoyl Pyridone HIV-1 Integrase Inhibitors 3. A Diastereoselective Ring Closing Metathesis Route to Dolutegravir. *Tetrahedron*, 70(35), 5413-5419. [Link](#)
- General Properties of Hydroxylamine HCl: Sigma-Aldrich Safety Data Sheet (SDS) for Hydroxylamine Hydrochloride. [Link](#)

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## Sources

- 1. N/A,O-(2-Naphthyl)hydroxylamine Hydrochloride-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 2. O-alkylation and arylation of Oximes, Hydroxylamines and related compounds [organic-chemistry.org]
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